

"acetyl sulfide molecular structure"

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Compound of Interest

Compound Name: *Acetyl sulfide*

CAS No.: *3232-39-1*

Cat. No.: *B1329581*

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An In-depth Technical Guide to the Molecular Structure of **Acetyl Sulfide**

Prepared by: Gemini, Senior Application Scientist

Abstract

This technical guide provides a comprehensive examination of the molecular structure of **acetyl sulfide** (CAS 3232-39-1), also known as S-acetyl ethanethioate or acetic thioanhydride. [1][2] Designed for researchers, chemists, and professionals in drug development, this document delves into the nuanced structural and electronic properties that dictate the chemical behavior of this important reagent. We will explore its molecular geometry, bonding characteristics, and spectroscopic signature, grounding the discussion in established chemical principles. Furthermore, this guide outlines a standard synthetic protocol and discusses the molecule's reactivity as a direct consequence of its structure, offering field-proven insights into its application.

Introduction: Defining Acetyl Sulfide in its Chemical Context

Acetyl sulfide is an organosulfur compound that serves as a valuable intermediate in organic synthesis.[3] Its utility stems from the unique reactivity imparted by the thioanhydride functional group. A precise understanding of its three-dimensional structure and electronic distribution is paramount for predicting its behavior and optimizing its use in complex synthetic pathways.

Nomenclature and Chemical Identification

Proper identification is critical to distinguish **acetyl sulfide** from related compounds. It is most formally known by its IUPAC name, S-acetyl ethanethioate.[1][2] However, it is commonly referred to as **acetyl sulfide**, **diacetyl sulfide**, or acetic thioanhydride.[2][4] Key identifiers are summarized in the table below.

Identifier	Value	Source(s)
IUPAC Name	S-acetyl ethanethioate	[1][2]
Common Names	Acetyl Sulfide, Diacetyl Sulfide, Acetic Thioanhydride	[2][4][5]
CAS Number	3232-39-1	[1][6]
Molecular Formula	C ₄ H ₆ O ₂ S	[4][6]
Molecular Weight	118.15 g/mol	[4][6]
SMILES	CC(=O)SC(=O)C	[7][8]

Critical Distinction: Acetyl Sulfide vs. Thioacetic Acid

Acetyl sulfide, (CH₃CO)₂S, is the thioanhydride of acetic acid. It is structurally distinct from its related thioacid, thioacetic acid (CH₃COSH).[9] Thioacetic acid exists predominantly in the thiol tautomeric form (ethanethioic S-acid) rather than the thione form (ethanethioic O-acid), a preference driven by the superior strength of the carbon-oxygen double bond.[9][10] This distinction is crucial, as the two compounds exhibit markedly different reactivity. Thioacetic acid, with a pK_a near 3.4, is a potent acid and a source for the thioacetate anion, which is an excellent nucleophile for introducing thiol groups.[9][10] **Acetyl sulfide**, lacking the acidic proton, functions primarily as an electrophilic acetylating or thioacetylating agent.

Molecular Geometry and Bonding Analysis

The reactivity of **acetyl sulfide** is a direct consequence of its electronic structure and three-dimensional shape. The central sulfur atom, flanked by two acetyl groups, creates a unique electronic environment.

Electronic Configuration and Hybridization

The **acetyl sulfide** molecule features a central sulfur atom linking two carbonyl carbons. The geometry around each carbonyl carbon is trigonal planar, consistent with sp^2 hybridization. These carbons form sigma bonds with the methyl carbon, the carbonyl oxygen, and the central sulfur atom. The central sulfur atom adopts a bent geometry, indicative of sp^3 hybridization, with two sigma bonds to the carbonyl carbons and two lone pairs of electrons.

Diagram of Molecular Structure

The connectivity and basic geometry of **acetyl sulfide** are illustrated below.

Caption: Ball-and-stick model of **acetyl sulfide**, $(CH_3CO)_2S$.

Key Geometric Parameters

While a detailed crystal structure providing precise experimental bond lengths and angles for **acetyl sulfide** is not readily available in foundational databases, we can infer these parameters from known values for analogous functional groups. The C-S-C bond angle is expected to be less than the ideal tetrahedral angle of 109.5° due to lone-pair repulsion, likely falling in the range of $100-105^\circ$, similar to what is observed in other organic sulfides.

Bond	Typical Length (Å)	Angle	Typical Value (°)
C=O	~1.21	O=C-S	~122
C-S	~1.81	C-S-C	~103
C-C	~1.51	O=C-C	~123

Note: These values are representative of thioesters and organic sulfides and serve as close approximations in the absence of specific crystallographic data for **acetyl sulfide**.

Spectroscopic Signature: Elucidating Structure

Spectroscopic methods are indispensable for confirming the structure and purity of **acetyl sulfide**.

Infrared (IR) Spectroscopy

The IR spectrum of **acetyl sulfide** is dominated by a very strong absorption band corresponding to the C=O (carbonyl) stretching vibration. Due to the influence of the adjacent sulfur atom, this peak typically appears around 1710-1720 cm^{-1} . The C-S stretching vibrations are weaker and appear in the fingerprint region, typically between 600-800 cm^{-1} .

Mass Spectrometry

Electron ionization mass spectrometry (EI-MS) provides definitive evidence for the molecular weight and fragmentation pattern. The NIST WebBook database contains mass spectral data for **acetyl sulfide**.^[6] The molecular ion peak ($[\text{M}]^+$) is observed at $m/z = 118$. The primary fragmentation pathway involves the cleavage of the C-S bond, leading to a prominent acetyl cation (CH_3CO^+) peak at $m/z = 43$, which is often the base peak.

Synthesis and Structural Validation

The preparation of **acetyl sulfide** requires careful control of reaction conditions to avoid decomposition and the formation of byproducts like acetic acid.

A Convenient Synthetic Protocol

A common and effective method for synthesizing **acetyl sulfide** involves the reaction of acetyl chloride with a sulfide salt, such as potassium sulfide.^[11] However, this method can lead to tar formation. An alternative and often cleaner synthesis reacts acetic anhydride with hydrogen sulfide, which first produces thioacetic acid, a portion of which can then react further.^[9] A more direct high-yield synthesis has been developed to overcome issues with byproducts.^{[11][12]}

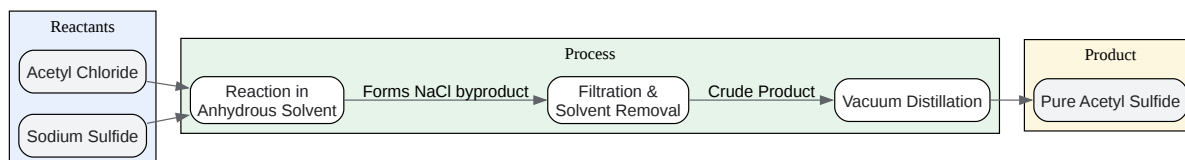
Protocol: Synthesis from Acetyl Chloride and Sodium Sulfide

This protocol is adapted from established methods for preparing thioanhydrides.

- **Reaction Setup:** A three-necked flask is equipped with a mechanical stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere (N_2 or Ar). Anhydrous solvent (e.g., THF or diethyl ether) is added to the flask.

- **Reagent Addition:** Anhydrous sodium sulfide (Na_2S) is suspended in the solvent. The flask is cooled in an ice bath.
- **Slow Addition:** Acetyl chloride (2 equivalents) is added dropwise via the dropping funnel with vigorous stirring over 1-2 hours, maintaining a low temperature.
- **Reaction:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours or overnight.
- **Workup:** The resulting mixture is filtered to remove the sodium chloride byproduct. The solvent is removed from the filtrate under reduced pressure.
- **Purification:** The crude product is then purified by vacuum distillation to yield pure **acetyl sulfide**.^[11]

Synthesis and Purification Workflow



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Caption: General workflow for the synthesis and purification of **acetyl sulfide**.

Reactivity Profile: Structure Dictates Function

The thioanhydride linkage is the key to **acetyl sulfide**'s reactivity. The presence of two electron-withdrawing acetyl groups makes the central sulfur atom electron-deficient. More importantly, the carbonyl carbons are highly electrophilic, similar to those in acid anhydrides.

This structure allows **acetyl sulfide** to act as an effective acetylating agent, transferring an acetyl group ($\text{CH}_3\text{CO}-$) to nucleophiles such as alcohols, amines, and thiols. The reaction is driven by the formation of the stable thioacetate anion as a leaving group. This dual functionality makes it a versatile reagent in synthetic chemistry, capable of participating in a range of transformations where controlled acetylation is required.

Conclusion

The molecular structure of **acetyl sulfide**, characterized by a central sp^3 -hybridized sulfur atom linking two sp^2 -hybridized carbonyl carbons, defines its chemical identity and utility. Its bent, thioanhydride geometry results in highly electrophilic carbonyl centers, making it an excellent acetylating agent. A thorough understanding of its geometric parameters, spectroscopic signatures, and synthetic pathways, as detailed in this guide, is essential for its effective application in research and development, enabling chemists to harness its reactivity with precision and confidence.

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